

Protocol for Vilsmeier-Haack formylation of Ethyl oxazole-4-carboxylate.

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Compound of Interest

Compound Name: Ethyl oxazole-4-carboxylate

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

Introduction

The Vilsmeier-Haack reaction is a versatile and widely used method for the formylation of electron-rich aromatic and heteroaromatic compounds.[1] This protocol details the application of the Vilsmeier-Haack reaction for the synthesis of ethyl 5-formyloxazole-4-carboxylate from **ethyl oxazole-4-carboxylate**. The resulting product is a valuable intermediate in medicinal chemistry, offering a scaffold for the synthesis of more complex bioactive molecules.[2] The formyl group provides a reactive handle for various chemical transformations, including reductive amination, Wittig reactions, and aldol condensations, while the ester functionality can be further modified, making this a key building block in drug discovery programs.[3]

It is important to note that the formylation of **ethyl oxazole-4-carboxylate** can be challenging due to the electron-withdrawing nature of the carboxylate group, which deactivates the oxazole ring towards electrophilic substitution.[4] Therefore, optimization of reaction conditions, such as temperature and reagent stoichiometry, may be necessary to achieve satisfactory yields.[4]

Reaction Scheme

Caption: The mechanistic pathway of the Vilsmeier-Haack formylation reaction.

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